

synthesis pathways for dibenzyl azelate

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Compound of Interest

Compound Name: *Dibenzyl azelate*

Cat. No.: *B154685*

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An In-depth Technical Guide to the Synthesis of **Dibenzyl Azelate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the primary synthesis pathways for **dibenzyl azelate**, a significant compound in various industrial applications, including as a plasticizer and a potential component in drug delivery systems. This document details the core methodologies, presents quantitative data in a structured format, and includes visualizations of the synthesis pathways and experimental workflows.

Introduction

Dibenzyl azelate is the dibenzyl ester of azelaic acid, a nine-carbon dicarboxylic acid. Its synthesis is of interest due to its properties that make it a valuable specialty chemical. The primary methods for its preparation involve the esterification of azelaic acid with benzyl alcohol. This guide will explore three main pathways: Fischer-Speier esterification, synthesis via azelaoyl chloride, and enzymatic synthesis.

Synthesis Pathways

There are three principal routes for the synthesis of **dibenzyl azelate**, each with distinct advantages and disadvantages in terms of reaction conditions, yield, and environmental impact.

Pathway 1: Fischer-Speier Esterification

This is a direct, acid-catalyzed esterification of azelaic acid with benzyl alcohol. The reaction is reversible and typically requires an acid catalyst and removal of water to drive the equilibrium towards the product.

Reaction Scheme:

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